

Technical Guide: VWR Catheter Z8554052021 in Research Applications

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Compound of Interest

Compound Name: Z8554052021

Cat. No.: B12374733

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A comprehensive overview for researchers, scientists, and drug development professionals.

The VWR catheter with catalog number **Z8554052021** is a critical tool for a variety of research applications, particularly in preclinical studies involving animal models. Its specific design and material composition make it suitable for vascular access for substance administration, blood sampling, and physiological monitoring. This guide provides an in-depth look at its intended use, technical specifications, and common experimental protocols.

Intended Use and Applications

The VWR catheter **Z8554052021** is primarily intended for use in laboratory research settings with animal models. Its key applications include:

- Intravenous (IV) Drug Administration:** The catheter provides a reliable and sterile conduit for the systemic delivery of novel therapeutic agents, test compounds, and control substances. Its precise dimensions allow for controlled infusion rates, which is critical for pharmacokinetic and pharmacodynamic (PK/PD) studies.
- Serial Blood Sampling:** Researchers can perform serial blood draws to analyze drug concentrations, biomarkers, and other physiological parameters over time without causing undue stress to the animal from repeated needle punctures.
- Fluid and Nutrient Infusion:** In studies requiring long-term vascular access, this catheter can be used for the continuous infusion of fluids, nutrients, or other supportive therapies.

- **Physiological Monitoring:** The catheter can be connected to pressure transducers for the direct measurement of arterial or venous blood pressure, providing valuable data for cardiovascular research.

Technical Specifications

While detailed specifications for the VWR catheter **Z8554052021** are not publicly available, catheters of this type used in research typically possess the following characteristics. It is crucial for researchers to verify the exact specifications from the product's packaging or accompanying documentation before use.

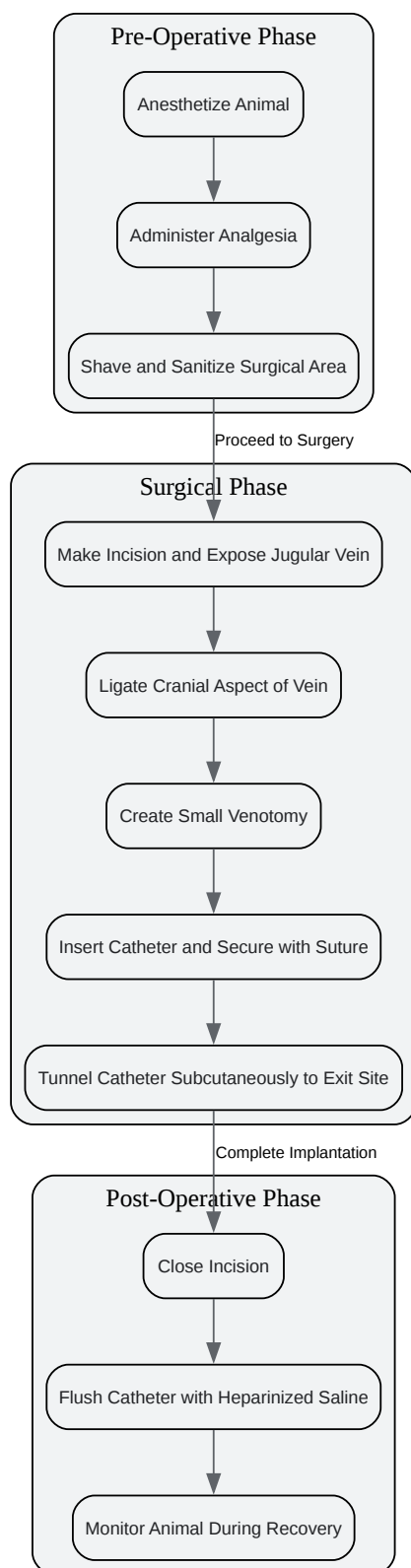
Parameter	Typical Specification	Significance in Research
Material	Medical-grade Polyurethane or Silicone	Biocompatible materials reduce the risk of thrombosis and inflammation during in-dwelling periods.
Gauge Size	Varies (e.g., 2Fr, 3Fr)	The appropriate gauge is selected based on the size of the animal and the target vessel to ensure proper fit and minimize trauma.
Length	Varies (e.g., 5 cm, 10 cm)	The length must be suitable for reaching the desired anatomical location from the insertion site.
Catheter Type	Single-lumen	A single-lumen design is standard for basic infusion and sampling procedures.
Sterility	Ethylene Oxide (EtO) Sterilized	Sterility is essential to prevent catheter-related bloodstream infections.

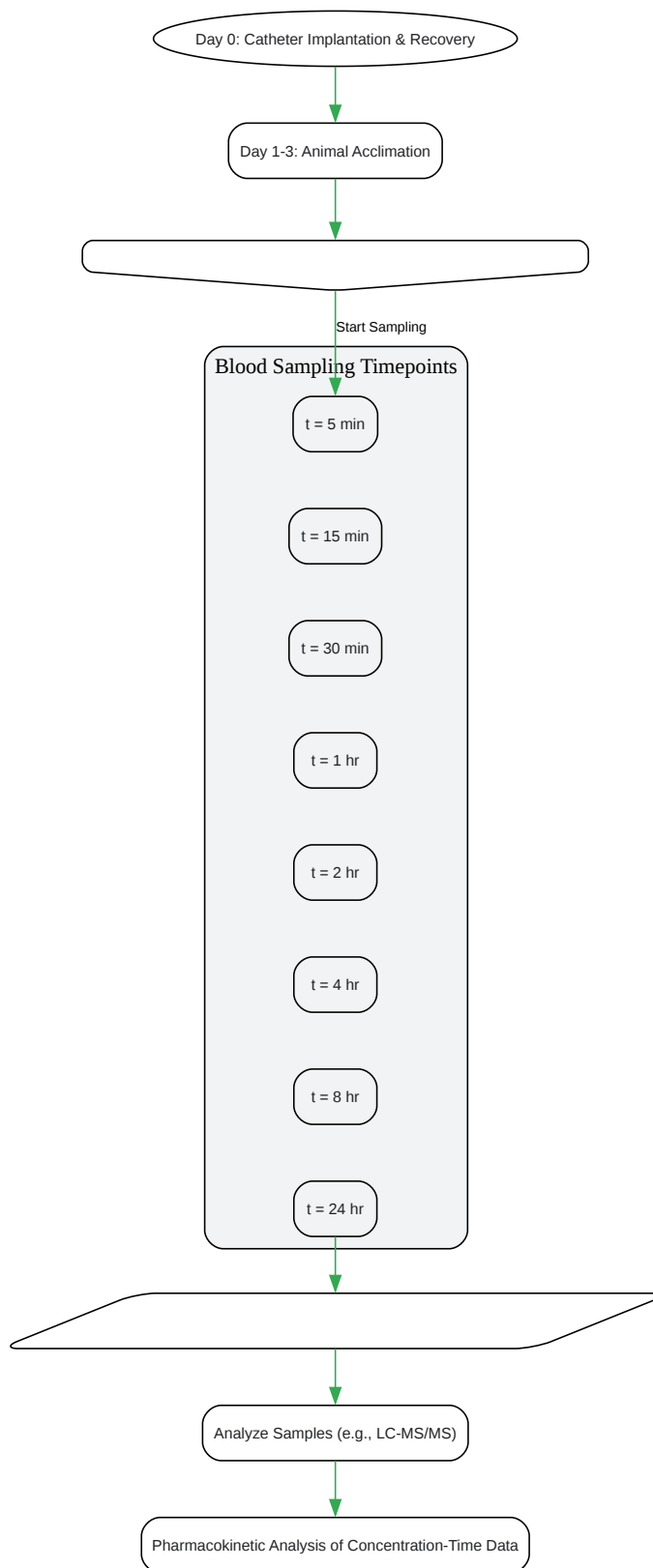
Experimental Protocols

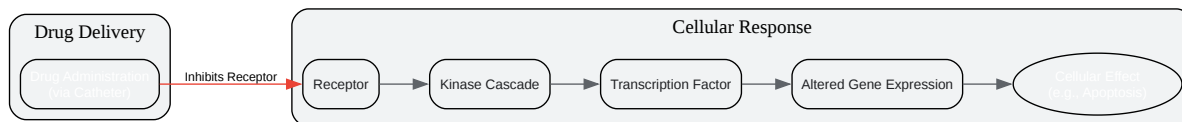
The following are generalized protocols for common research applications of a vascular access catheter. Researchers must adapt these protocols to their specific study design, animal model, and institutional animal care and use committee (IACUC) guidelines.

Catheter Implantation (Rodent Model)

This protocol describes the surgical implantation of a vascular catheter into the jugular vein of a rat, a common procedure for enabling chronic vascular access.







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